

A Technical Guide to High-Purity Allyloxy Propanol for Research and Development

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Compound of Interest

Compound Name: Allyloxy propanol

Cat. No.: B3427768

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercially available high-purity **allyloxy propanol**, a versatile reagent with applications in various fields of chemical synthesis and materials science. This document outlines the different isomers available, lists prominent commercial suppliers, and details the analytical methods for purity assessment. Furthermore, it provides a representative synthesis and purification protocol for obtaining high-purity **allyloxy propanol**.

Understanding Allyloxy Propanol Isomers

The term "**allyloxy propanol**" can refer to several isomers. The most common commercially available isomers are 1-allyloxy-2-propanol and 3-allyloxy-1,2-propanediol. It is crucial for researchers to distinguish between these compounds as their physical and chemical properties differ.

- 1-Allyloxy-2-propanol (CAS: 21460-36-6): A monohydroxy ether.
- 3-Allyloxy-1,2-propanediol (CAS: 123-34-2): A diol, also known as glycerol α -monoallyl ether.

This guide will focus on both, with an emphasis on high-purity grades suitable for research and development.

Commercial Suppliers and Purity Specifications

A number of chemical suppliers offer high-purity grades of **allyloxy propanol** isomers, typically with purities of 99% or greater. The following table summarizes the offerings from several prominent suppliers. Researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed impurity profiles.

Supplier	Compound	CAS Number	Purity	Analytical Method
Sigma-Aldrich	3-Allyloxy-1,2-propanediol	123-34-2	99%	Gas Chromatography (GC)
LGC Standards	1-(Allyloxy)-2-propanol	21460-36-6	High Purity (exact % not specified, sold as a reference material)[1]	Not specified
TCI Chemicals	3-Allyloxy-1,2-propanediol	123-34-2	>99.0%	Gas Chromatography (GC)
Avantor	3-Allyloxy-1,2-propanediol	123-34-2	≥99.0%	Gas Chromatography (GC)
BOC Sciences	Allyloxy Propanol	6180-67-2	95%	Not specified

Note: This table is not exhaustive and other suppliers may be available.

Experimental Protocols

Synthesis of High-Purity Allyloxy Propanol via Williamson Ether Synthesis

The Williamson ether synthesis is a widely used and robust method for the preparation of ethers, including **allyloxy propanol**.^{[2][3]} This method involves the reaction of an alcohol with a strong base to form an alkoxide, which then acts as a nucleophile to displace a halide from an alkyl halide.

Reaction Scheme:

Figure 1: General workflow for the Williamson ether synthesis of **allyloxy propanol**.

Representative Protocol for the Synthesis of 1-Allyloxy-2-propanol:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with sodium hydride (NaH) as a 60% dispersion in mineral oil (1.1 equivalents) and anhydrous tetrahydrofuran (THF). The flask is cooled in an ice bath.
- **Deprotonation:** Propylene glycol (1.0 equivalent) dissolved in anhydrous THF is added dropwise to the stirred suspension of NaH over 30 minutes. The reaction mixture is then allowed to warm to room temperature and stirred for an additional hour to ensure complete formation of the alkoxide.
- **Nucleophilic Substitution:** Allyl bromide (1.05 equivalents) is added dropwise to the reaction mixture at room temperature. The reaction is then heated to reflux and maintained at this temperature for 4-6 hours, monitoring the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After cooling to room temperature, the reaction is quenched by the slow addition of water. The mixture is then transferred to a separatory funnel and the aqueous layer is extracted with diethyl ether (3x). The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under reduced pressure to yield high-purity 1-allyloxy-2-propanol. The boiling point and refractive index should be measured and compared to literature values.

Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for determining the purity of **allyloxy propanol** and identifying any volatile impurities.

Sample Preparation:

- Prepare a stock solution of the **allyloxy propanol** sample in a suitable solvent (e.g., dichloromethane or methanol) at a concentration of approximately 1 mg/mL.
- Prepare a series of calibration standards of a certified reference material of the specific **allyloxy propanol** isomer in the same solvent.
- If available, prepare a solution containing potential impurities for identification purposes.

GC-MS Parameters (Illustrative Example):

- GC System: Agilent 7890B or equivalent
- MS System: Agilent 5977A or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent non-polar column. For better separation of alcohols, a polar column like a DB-WAX can also be used.
- Inlet Temperature: 250 °C
- Injection Volume: 1 μ L (splitless or with a high split ratio)
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold: 5 minutes at 250 °C
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV

- Scan Range: m/z 35-300

Data Analysis:

The purity is determined by calculating the peak area percentage of the main component relative to the total area of all peaks in the chromatogram. Identification of impurities is achieved by comparing their mass spectra with a library (e.g., NIST) and, if possible, by comparing their retention times and mass spectra with those of authentic standards.

Figure 2: A logical workflow for the purity analysis of **allyloxy propanol** using GC-MS.

Conclusion

For researchers and professionals in drug development, securing high-purity starting materials and reagents is paramount. This guide provides a foundational understanding of the commercially available high-purity **allyloxy propanol** isomers, their suppliers, and the necessary experimental protocols for their synthesis and analysis. It is strongly recommended to obtain and carefully review the supplier's Certificate of Analysis for any specific lot of material to ensure it meets the requirements of the intended application.

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References

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